

Safeguarding Your Research: Comprehensive PPE and Handling Protocols for PKRA83

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Compound of Interest

Compound Name: PKRA83

Cat. No.: B10825816

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This document provides crucial safety and logistical information for the handling and disposal of **PKRA83**, a potent prokineticin (PK2) antagonist. Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment. **PKRA83**, identified by CAS number 1233926-87-8 and molecular formula C₂₇H₃₄ClFN₂O₄, is a valuable tool in drug development and scientific research, particularly in studies involving prokineticin receptors PKR1 and PKR2.^[1] Its anti-cancer and anti-angiogenic properties underscore its potential, while also necessitating careful handling.

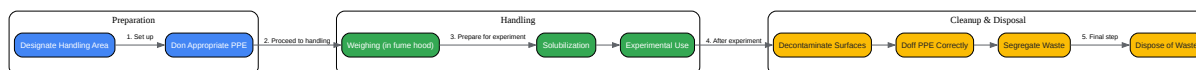
Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive hazard classification for **PKRA83** is not currently available, its nature as a potent, biologically active small molecule necessitates the adoption of stringent safety measures. The following personal protective equipment is mandatory for all personnel handling **PKRA83**.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-impermeable gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and change them frequently, especially after direct contact with the compound.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where PKRA83 is handled to protect against splashes or airborne particles.
Body Protection	Laboratory coat	A fully fastened lab coat must be worn to protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area	All handling of powdered PKRA83 should be performed in a certified chemical fume hood to avoid inhalation of dust. If a fume hood is not available, a properly fitted N95 respirator or higher is required.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **PKRA83** is critical to minimize exposure risk. The following workflow outlines the essential steps from preparation to disposal.



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Caption: Workflow for the safe handling of **PKRA83** from preparation to disposal.

Experimental Protocols:

1. Weighing:

- Always conduct the weighing of solid **PKRA83** within a certified chemical fume hood.
- Use a dedicated, clean weighing vessel.
- Handle with care to avoid generating dust.

2. Solubilization:

- Consult the relevant experimental protocol for the appropriate solvent.
- Add the solvent to the weighed **PKRA83** slowly and carefully.
- Ensure the container is securely capped before mixing.

Emergency Procedures

In the event of an exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with soap and plenty of water.[1] Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[1] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

Disposal Plan

Proper disposal of **PKRA83** and all contaminated materials is a critical final step to ensure environmental and personal safety.

Waste Segregation and Disposal:

Waste Type	Disposal Procedure
Unused solid PKRA83	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Solutions containing PKRA83	Collect in a designated, sealed, and labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
Contaminated PPE (gloves, etc.)	Place in a designated hazardous waste bag immediately after use.
Contaminated labware (pipette tips, etc.)	Dispose of in a designated sharps or solid hazardous waste container.

All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste. Ensure all waste containers are properly labeled with the contents, including "PKRA83".

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References

- 1. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [Safeguarding Your Research: Comprehensive PPE and Handling Protocols for PKRA83]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10825816#personal-protective-equipment-for-handling-pkra83]

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